

N-Boc-Dolaproine: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *N-Boc-dolaproine*

Cat. No.: B15608069

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For Researchers, Scientists, and Drug Development Professionals


N-Boc-dolaproine is a key chiral building block used in the synthesis of complex pharmaceutical compounds, notably as a component of the potent antineoplastic agent dolastatin 10.[1][2] As with any specialized chemical reagent, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This technical guide provides an in-depth overview of the safety and handling precautions for **N-Boc-dolaproine**, compiled from available safety data sheets and chemical property databases.

Hazard Identification and Classification

N-Boc-dolaproine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3][4] The primary hazards associated with this compound are:

- Acute Oral Toxicity: Harmful if swallowed.[3]
- Skin Corrosion/Irritation: Causes skin irritation.[3][4]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[3][4]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3][4]

GHS Pictogram:

 alt text

Signal Word: Warning[3]

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **N-Boc-dolaproine** is essential for its proper handling and storage.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₅ NO ₅	[1][4][5]
Molecular Weight	287.35 g/mol	[1][4][5]
Appearance	Solid or light yellow oily substance	
Purity	≥95% - 98%	[2]
Boiling Point	397.8 ± 17.0 °C (Predicted)	[6]
Density	1.133 ± 0.06 g/cm ³ (Predicted)	[2][6]
pKa	4.27 ± 0.11 (Predicted)	[2][6]
Storage Temperature	2-8°C or 4°C, stored under nitrogen. Some sources also recommend refrigerator temperatures.	[2][3]
Solvent Storage	In solvent: -80°C for 6 months; -20°C for 1 month (stored under nitrogen).	[3][7]

Exposure Controls and Personal Protection

To minimize the risk of exposure, the following engineering controls and personal protective equipment (PPE) should be utilized when handling **N-Boc-dolaproine**.

Control Parameter	Recommendation	Source(s)
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood. Ensure accessible safety shower and eye wash station.	[3]
Eye/Face Protection	Wear chemical safety goggles or a face shield.	[3]
Skin Protection	Wear protective gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing.	[3]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator. Avoid breathing dust, fumes, gas, mist, vapors, or spray.	[3]
Hand Hygiene	Wash hands thoroughly after handling.	[3]
General Hygiene	Do not eat, drink, or smoke when using this product.	[3]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **N-Boc-dolaproine** and ensuring the safety of laboratory personnel.

Aspect	Guideline	Source(s)
Safe Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors. Prevent the formation of dust and aerosols. Open under nitrogen, especially if the material is noted to be hygroscopic.	[3][8]
Storage	Keep the container tightly sealed in a cool, well-ventilated area. Store locked up. Protect from direct sunlight and sources of ignition. Recommended storage at 4°C under nitrogen.	[3][9]
Incompatibilities	No specific data on incompatibilities is available. As a precaution, avoid strong oxidizing agents.	
Shipping	Typically shipped at room temperature for short durations (less than 2 weeks). Some suppliers may use cold-chain transportation.	[3][9][10]

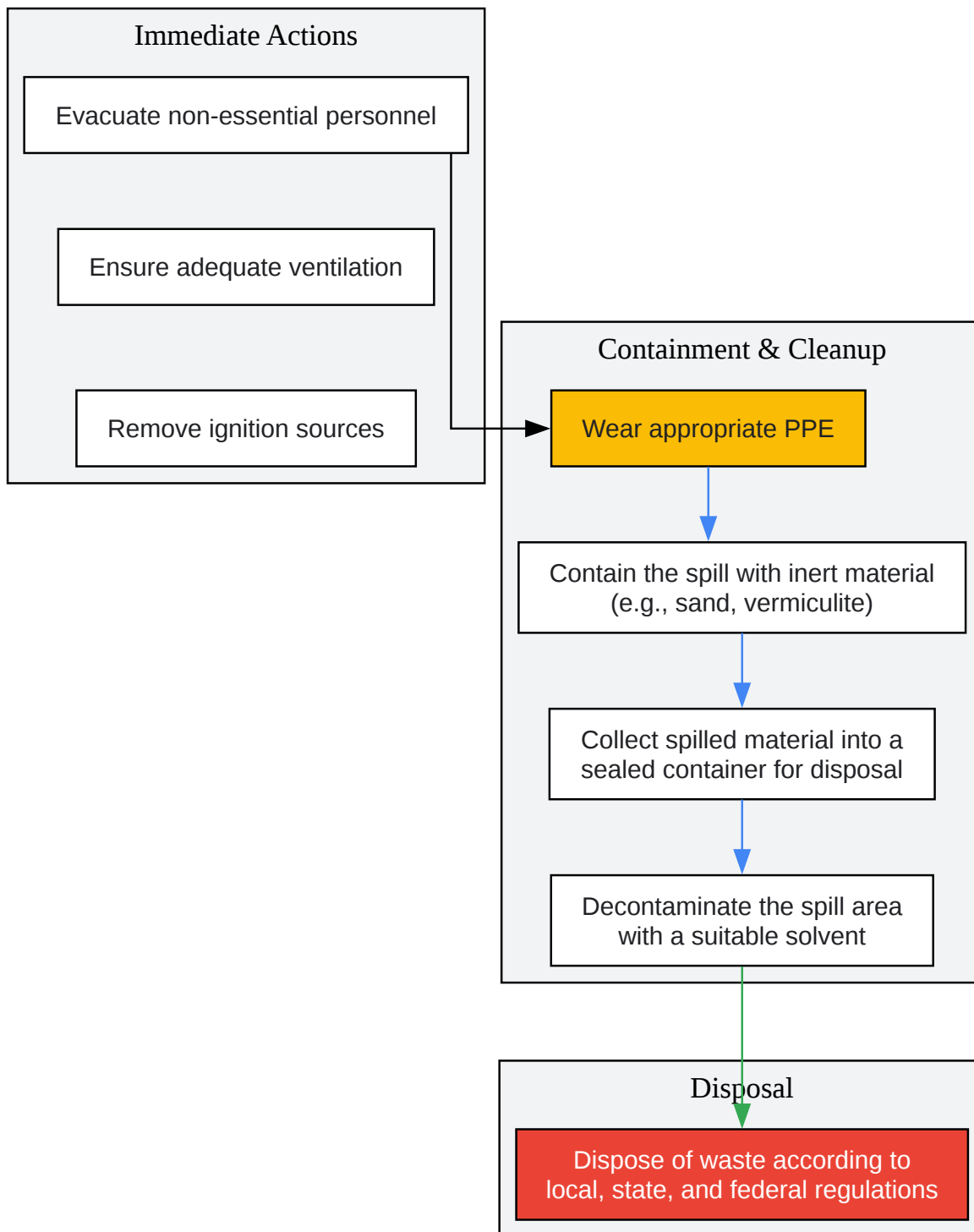
First Aid Measures

In the event of exposure to **N-Boc-dolaproine**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.	[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention. Wash contaminated clothing before reuse.	[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3]

Accidental Release Measures

In the case of a spill, it is crucial to follow a clear and systematic procedure to contain and clean up the material safely.



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Caption: General workflow for handling a chemical spill.

Toxicological Information

Detailed toxicological studies for **N-Boc-dolaproine** are not readily available in the public domain. The hazard classifications are based on the potential for irritation and acute toxicity from structurally related compounds and computational predictions.

Toxicity Metric	Value	Source(s)
Acute Oral	Harmful (H302)	[3]
LD50 Oral	No data available	[3]
LD50 Dermal	No data available	[3]
LC50 Inhalation	No data available	[3]

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Direct sunlight, heat, and sources of ignition.[3]
- Hazardous Decomposition Products: No data available.

Conclusion

N-Boc-dolaproine is a valuable reagent in pharmaceutical research and development. While it presents moderate health hazards, these risks can be effectively managed through the diligent application of the safety protocols and handling procedures outlined in this guide. Researchers, scientists, and drug development professionals must familiarize themselves with this information and the relevant Safety Data Sheet (SDS) before working with this compound to ensure a safe and controlled laboratory environment.

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